

A Historical Technical Guide to 1,1,2-Tribromoethane in Industry

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Compound of Interest

Compound Name: 1,1,2-Tribromoethane

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Abstract

This technical guide provides a comprehensive overview of the historical industrial applications of **1,1,2-tribromoethane**. Primarily used as a chemical intermediate, its main role was in the synthesis of 1,1-dibromoethylene, a monomer with applications in various specialized fields. This document details the available data on its properties, historical production methods, and the industrial processes it was a part of. It also discusses the eventual decline of its use, contextualized by regulatory changes and the emergence of alternative technologies.

Introduction

1,1,2-Tribromoethane (CAS No. 78-74-0) is a dense, non-flammable halogenated hydrocarbon. While it has seen limited direct application, its historical significance lies in its role as a precursor in chemical manufacturing. This guide will explore the industrial journey of **1,1,2-tribromoethane**, from its synthesis to its downstream applications and eventual obsolescence in large-scale manufacturing.

Physicochemical Properties

A summary of the key physical and chemical properties of **1,1,2-tribromoethane** is presented in Table 1. This data is crucial for understanding its behavior in industrial processes, including reaction conditions and separation techniques.

Table 1: Physical and Chemical Properties of **1,1,2-Tribromoethane**

Property	Value	Reference
Molecular Formula	C ₂ H ₃ Br ₃	[1][2]
Molecular Weight	266.76 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[2]
Density	2.61 g/mL at 25 °C	[3][4]
Boiling Point	187-190 °C at 721 mm Hg	[3][4]
Melting Point	-29.3 °C	[4]
Flash Point	>230 °F (>110 °C)	[4]
Vapor Pressure	0.969 mmHg at 25 °C	[4]
Refractive Index	n _{20/D} 1.593	[3][4]
Water Solubility	Insoluble	

Historical Industrial Applications

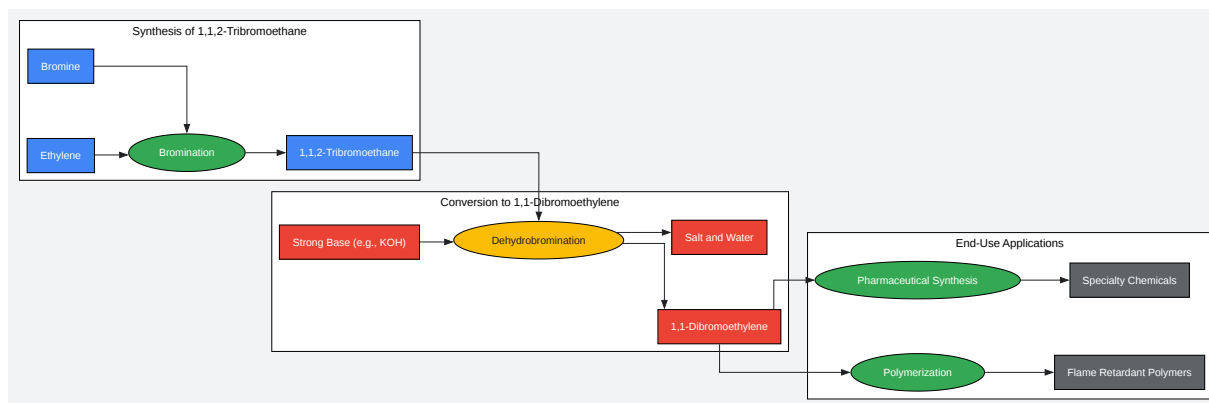
The predominant historical industrial application of **1,1,2-tribromoethane** was as a chemical intermediate in the production of 1,1-dibromoethylene (vinylidene bromide).

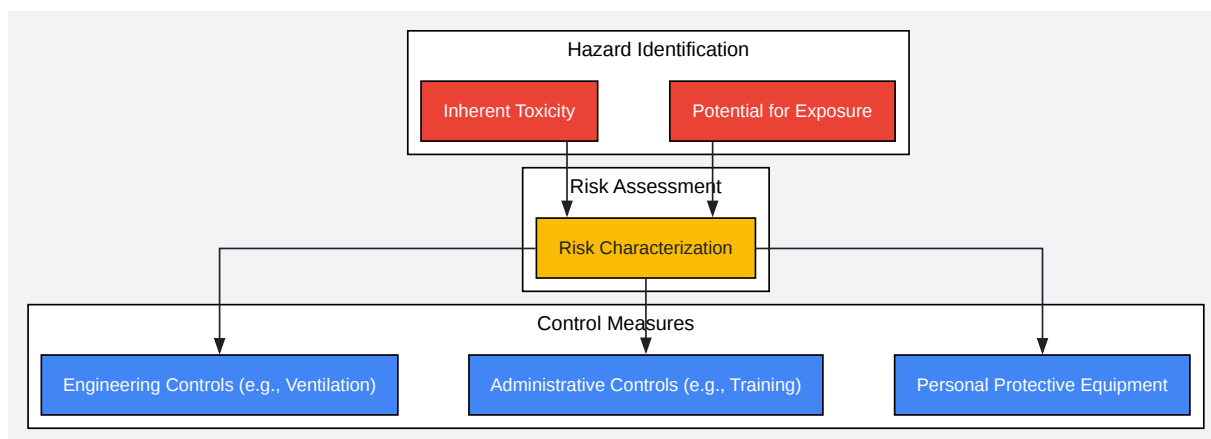
Synthesis of 1,1-Dibromoethylene

1,1-Dibromoethylene was synthesized via the dehydrobromination of **1,1,2-tribromoethane**. This elimination reaction was a key industrial process for producing a valuable monomer.

The dehydrobromination of **1,1,2-tribromoethane** on an industrial scale was typically achieved by reacting it with a strong base. While specific proprietary industrial protocols are not readily available in public literature, the general chemical principle involves the removal of a hydrogen atom and a bromine atom from adjacent carbons to form a double bond.

A generalized workflow for this process is illustrated in the following diagram:





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